

Personal protective equipment for handling Barium metaphosphate

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Compound of Interest

Compound Name: Barium metaphosphate

Cat. No.: B080609

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Essential Safety and Handling Guide for Barium Metaphosphate

This guide provides immediate safety, operational, and disposal protocols for the handling of **Barium Metaphosphate** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe and compliant use of this chemical.

Hazard Identification and Personal Protective Equipment (PPE)

Barium metaphosphate is harmful if swallowed or inhaled.^{[1][2]} Strict adherence to PPE guidelines is mandatory to minimize exposure risks.

Recommended Personal Protective Equipment:

Protection Type	Specification	Rationale
Eye Protection	Safety glasses with side-shields (conforming to EN 166 or NIOSH approved).[1][3]	Protects against dust particles and potential splashes.
Hand Protection	Impervious protective gloves (e.g., Nitrile rubber).[1]	Prevents skin contact. Nitrile rubber gloves are recommended.
Body Protection	Long-sleeved clothing or a lab coat.[1]	Minimizes skin exposure to dust.
Respiratory Protection	NIOSH/MSHA or European Standard EN 149 approved respirator.[1]	Required when dusts are generated or if ventilation is inadequate. A P2 filter is recommended for particulates.

Safe Handling and Storage Protocol

Engineering Controls:

- Always handle **Barium metaphosphate** in a well-ventilated area, such as a chemical fume hood, to minimize dust inhalation.[1][2][3]
- Ensure that safety showers and eyewash stations are readily accessible.

Procedural Steps for Handling:

- Preparation: Before handling, ensure all required PPE is inspected and worn correctly.[3]
- Handling: Avoid the formation of dust during handling.[3][4][5] Do not eat, drink, or smoke in the handling area.[1]
- Post-Handling: Wash hands and any exposed skin thoroughly with soap and water after handling.[1] Remove and wash contaminated clothing before reuse.[4]
- Storage: Store **Barium metaphosphate** in a tightly sealed container in a dry, cool, and well-ventilated place.[1][2][3][5]

Emergency and First Aid Procedures

Exposure Route	First Aid Protocol
Inhalation	Move the individual to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention. [1][3]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes.[1][3] If irritation persists, seek medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, making sure to rinse under the eyelids.[1][3] Seek immediate medical attention.
Ingestion	Rinse the mouth thoroughly with water. Do not induce vomiting. Drink plenty of water.[1][3] Never give anything by mouth to an unconscious person. Seek immediate medical attention.[3]

Disposal Plan

Barium metaphosphate waste is classified as hazardous.[1][4]

- Waste Collection: Collect waste material in a suitable, labeled, and closed container.[3][4]
- Disposal: Dispose of the waste at an approved waste disposal plant.[1] All disposal activities must be in strict accordance with local, state, and federal regulations.[1][4]
- Environmental Protection: Do not allow the material to be released into the environment or enter drains.[3]

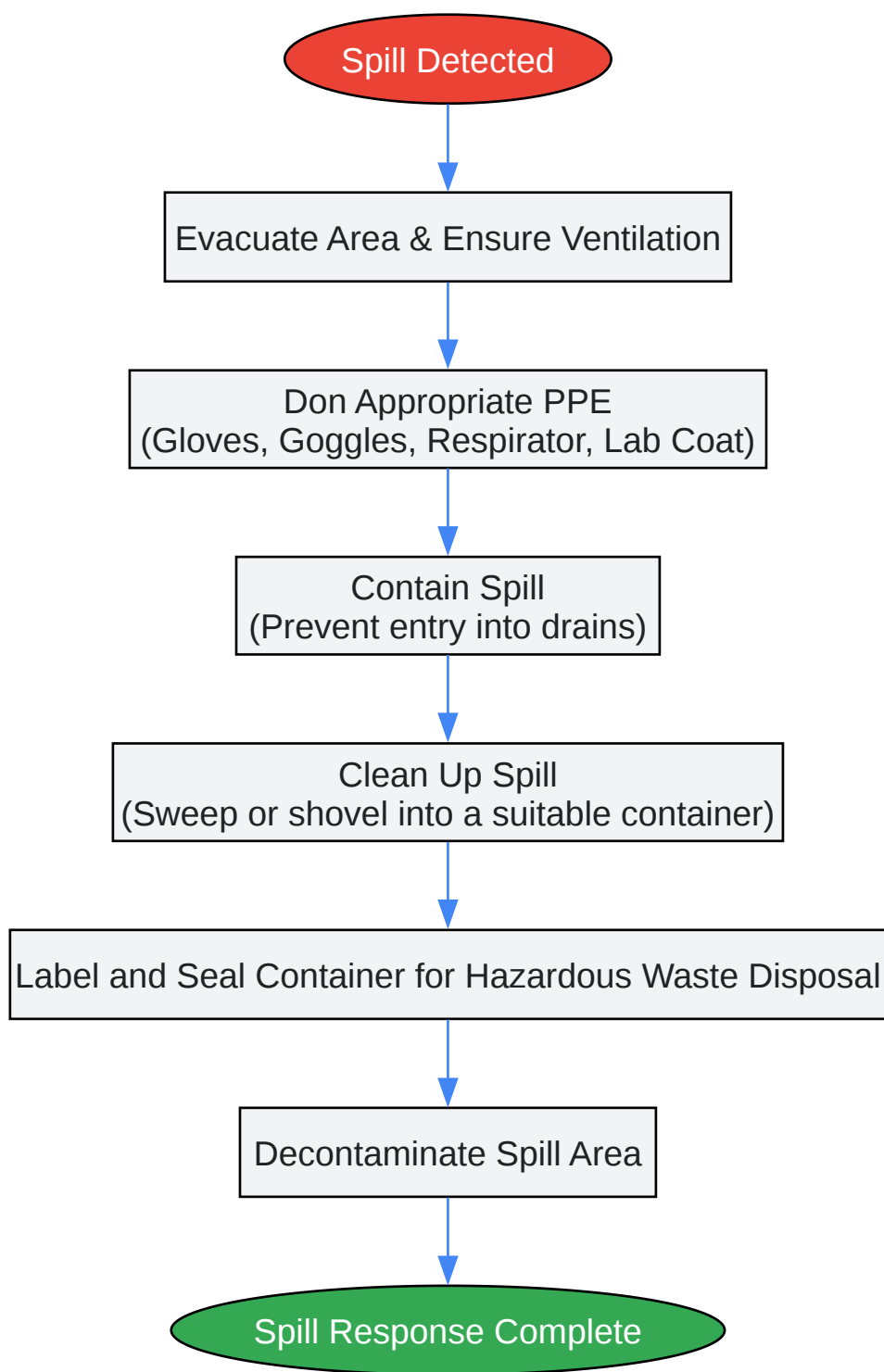
Technical Data

The following table summarizes key quantitative data for **Barium metaphosphate**.

Property	Value
CAS Number	13762-83-9[1][3]
Appearance	White Solid[1][4]
Melting Point	1560 °C / 2840 °F[4]
UN Number	1564[1][4]
Transport Hazard Class	6.1 (Toxic substances)[1][2][4]
Packing Group	III[1][4]
Occupational Exposure Limit	ACGIH TLV (for soluble Barium compounds): 0.5 mg/m ³ (8-hour TWA)[2][6]

Accidental Release Workflow

In the event of a spill, the following workflow must be initiated immediately to ensure safety and containment.



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Caption: Workflow for **Barium Metaphosphate** Spill Response.

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- To cite this document: BenchChem. [Personal protective equipment for handling Barium metaphosphate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b080609#personal-protective-equipment-for-handling-barium-metaphosphate>]

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